

molecular weight and formula of $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$

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Compound of Interest

Compound Name: Potassium
trichloroammineplatinate(II)

Cat. No.: B122901

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An In-depth Technical Guide on the Molecular Formula and Weight of Potassium Amminetrichloroplatinate(II)

This guide provides a comprehensive overview of the chemical formula and molecular weight of the coordination compound Potassium Amminetrichloroplatinate(II), tailored for researchers, scientists, and professionals in drug development.

Chemical Formula

The chemical formula for Potassium Amminetrichloroplatinate(II) is $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$.^{[1][2][3]} This formula indicates that the compound consists of a potassium cation (K^+) and a complex anion, $[\text{Pt}(\text{NH}_3)\text{Cl}_3]^-$. In this complex ion, a central platinum (Pt) atom is coordinated with one ammonia (NH_3) ligand and three chloride (Cl^-) ligands.

Molecular Weight

The molecular weight of $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$ is approximately 357.57 g/mol.^[3] This value is derived from the sum of the atomic weights of all constituent atoms in the empirical formula, which can also be written as $\text{Cl}_3\text{H}_3\text{KNPt}$.^{[1][2]}

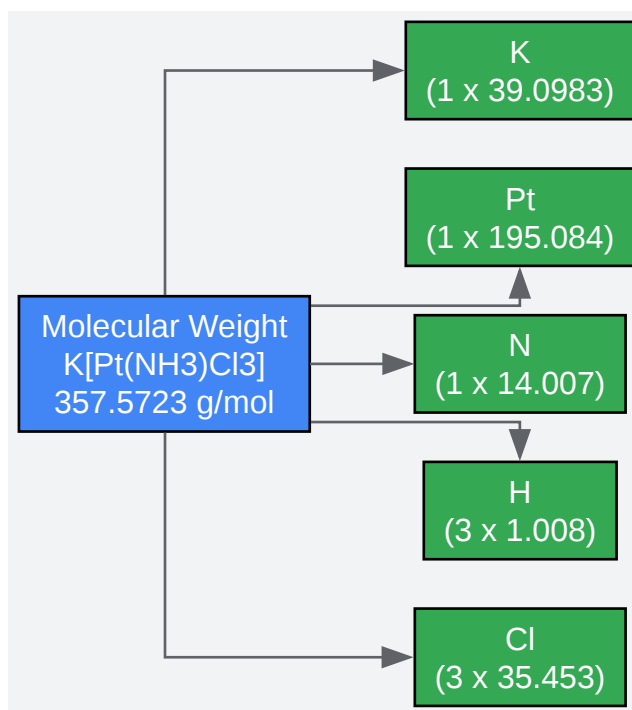
Data Presentation: Atomic Composition and Molecular Weight Calculation

The following table details the atomic composition of $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$ and the calculation of its molecular weight based on the atomic weights of its constituent elements.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Potassium	K	1	39.0983[4]	39.0983
Platinum	Pt	1	195.084[5][6]	195.084
Nitrogen	N	1	14.007[7][8]	14.007
Hydrogen	H	3	1.008[9][10]	3.024
Chlorine	Cl	3	35.453[11]	106.359
Total				357.5723

Logical Relationship for Molecular Weight Calculation

The diagram below illustrates the hierarchical relationship for calculating the molecular weight of $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$ from its constituent atoms.



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Calculation of the molecular weight of $K[Pt(NH_3)Cl_3]$.

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References

- 1. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 2. Chlorine - Wikipedia [en.wikipedia.org]
- 3. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 4. Potassium | K (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Atomic Weight of Platinum | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Platinum | Pt (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 8. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 9. How many grams does an atom of hydrogen weigh? - askITians [askitians.com]
- 10. youtube.com [youtube.com]
- 11. Atomic Weight of Chlorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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